A Predictive Guide to the Spectral Data of Methyl 3-hydroxy-5-isobutoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 3-hydroxy-5-isobutoxybenzoate*
CAS No.:	*480465-02-9*
Cat. No.:	*B3141603*

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In the landscape of drug discovery and organic synthesis, the unambiguous structural elucidation of novel compounds is paramount. Spectroscopic analysis serves as the cornerstone of this process, with techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) providing a detailed fingerprint of a molecule's architecture. This guide addresses a common challenge faced by researchers: the characterization of a compound for which no reference spectral data is readily available. Our focus is **Methyl 3-hydroxy-5-isobutoxybenzoate**, a molecule for which direct experimental spectra are not found in common databases.

This document will, therefore, serve as a predictive comparison guide. By cross-referencing spectral data from structurally analogous compounds and applying fundamental principles of spectroscopy, we will deduce the expected spectral characteristics of **Methyl 3-hydroxy-5-isobutoxybenzoate**. This approach not only provides a robust hypothesis for the compound's spectral signature but also outlines the analytical logic required when venturing into uncharted chemical territory.

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Molecular Structure and Predicted Spectroscopic Features

The first step in our predictive analysis is to deconstruct the molecular structure of **Methyl 3-hydroxy-5-isobutoxybenzoate** and identify the key functional groups and structural motifs that will govern its spectral behavior.

Caption: Molecular structure of **Methyl 3-hydroxy-5-isobutoxybenzoate**.

Key structural features include:

- A 1,3,5-trisubstituted benzene ring.
- A methyl ester group (-$COOCH_3$).
- A hydroxyl group (-OH).
- An isobutoxy group (-$OCH_2CH(CH_3)_2$).

Each of these components will give rise to characteristic signals in the various spectra.

Predicted ^{1}H NMR Spectral Data

Proton NMR (^{1}H NMR) spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule. Based on the analysis of similar structures, such as methyl 3-hydroxybenzoate and methyl 3,5-dihydroxybenzoate, we can predict the ^{1}H NMR spectrum of our target compound.[1][2]

Table 1: Predicted ^{1}H NMR Data for **Methyl 3-hydroxy-5-isobutoxybenzoate**

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~7.0-7.2	s	1H	Ar-H	Aromatic proton ortho to both -OH and -isobutoxy groups. The exact shift will be influenced by both electron-donating groups.
~6.6-6.8	t	1H	Ar-H	Aromatic proton para to the -OH group and ortho to the ester. Expected to be a triplet due to coupling with the two other aromatic protons.
~6.4-6.6	s	1H	Ar-H	Aromatic proton between the -OH and -isobutoxy groups.
~5.5-6.0	br s	1H	-OH	The phenolic hydroxyl proton signal is typically broad and its chemical shift is concentration and solvent dependent.
3.90	s	3H	$-OCH_3$	Methyl ester protons are typically found in this region and

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				appear as a sharp singlet.
3.78	d	2H	-OCH_2-	Methylene protons of the isobutoxy group, appearing as a doublet due to coupling with the adjacent methine proton.
~2.0-2.2	m	1H	-$CH(CH_3)_2$	Methine proton of the isobutoxy group, appearing as a multiplet due to coupling with the methylene and methyl protons.
1.01	d	6H	-$CH(CH_3)_2$	The two equivalent methyl groups of the isobutoxy group will appear as a doublet due to coupling with the methine proton.

Predicted in $CDCl_3$ solvent.

Predicted ^{13}C NMR Spectral Data

Carbon-13 NMR (^{13}C NMR) spectroscopy provides information about the carbon skeleton of a molecule. The predicted chemical shifts are based on established ranges for similar functional groups.[3][4]

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Table 2: Predicted ^{13}C NMR Data for **Methyl 3-hydroxy-5-isobutoxybenzoate**

Chemical Shift (δ, ppm)	Assignment	Rationale
~167	C=O	Carbonyl carbon of the methyl ester.
~159	Ar-C-O (isobutoxy)	Aromatic carbon attached to the isobutoxy group.
~156	Ar-C-OH	Aromatic carbon attached to the hydroxyl group.
~132	Ar-C-$COOCH_3$	Aromatic carbon attached to the methyl ester group.
~108	Ar-CH	Aromatic methine carbon.
~107	Ar-CH	Aromatic methine carbon.
~102	Ar-CH	Aromatic methine carbon.
~75	-OCH_2-	Methylene carbon of the isobutoxy group.
52.3	-OCH_3	Methyl carbon of the ester group.
28.3	-$CH(CH_3)_2$	Methine carbon of the isobutoxy group.
19.2	-$CH(CH_3)_2$	Methyl carbons of the isobutoxy group.

Predicted in $CDCl_3$ solvent.

Predicted Infrared (IR) Spectral Data

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule based on their vibrational frequencies.

Table 3: Predicted Characteristic IR Absorption Bands

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Wavenumber (cm^{-1})	Functional Group	Vibration
~3300-3500 (broad)	O-H	Stretching
~3000-3100	C-H (aromatic)	Stretching
~2850-2960	C-H (aliphatic)	Stretching
~1700-1725	C=O (ester)	Stretching
~1580-1600	C=C (aromatic)	Stretching
~1150-1300	C-O	Stretching

The presence of a broad O-H stretch, sharp C=O stretch, and various C-H and C-O stretches would be characteristic of the proposed structure.[5][6][7]

Predicted Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **Methyl 3-hydroxy-5-isobutoxybenzoate** ($C_{12}H_{16}O_4$), the expected molecular weight is 224.25 g/mol .

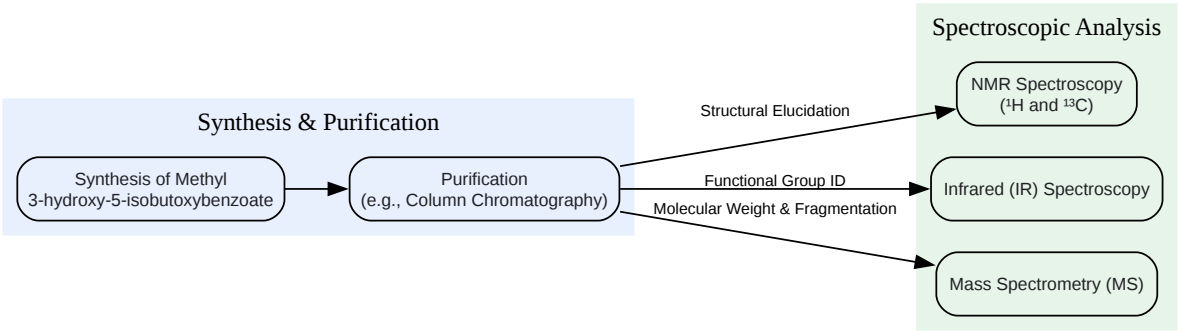
Table 4: Predicted Key Mass Spectrometry Fragments (Electron Ionization)

m/z	Fragment	Interpretation
224	$[M]^+$	Molecular ion peak
193	$[M - OCH_3]^+$	Loss of the methoxy group from the ester.
165	$[M - COOCH_3]^+$	Loss of the carbomethoxy group.
168	$[M - C_4H_8]^+$	Loss of isobutylene from the isobutoxy group (McLafferty rearrangement).
151	$[M - C_4H_9O]^+$	Loss of the isobutoxy radical.

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Experimental Protocols

To verify these predictions, the following experimental workflows would be employed.



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Caption: A generalized workflow for the synthesis and spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of the purified compound in about 0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition: Acquire the proton spectrum using a standard pulse sequence. Key parameters include a spectral width of -2 to 12 ppm, a sufficient number of scans for a good signal-to-noise ratio (e.g., 16-64 scans), and a relaxation delay of 1-5 seconds.
- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR.

Infrared (IR) Spectroscopy

- Sample Preparation: For a solid sample, the Attenuated Total Reflectance (ATR) technique is often simplest. Place a small amount of the solid directly on the ATR crystal. Alternatively, prepare a KBr pellet or a mull.

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- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Collect a background spectrum of the empty sample compartment. Then, collect the sample spectrum over a range of 4000-400 cm^{-1}.

Mass Spectrometry (MS)

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Instrumentation: Utilize a mass spectrometer with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Ionization (EI).
- Acquisition: Introduce the sample into the mass spectrometer. For ESI, this is typically done via direct infusion or coupled with liquid chromatography. For EI, the sample is often introduced via a direct insertion probe or gas chromatography. Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).

Conclusion

While direct experimental spectral data for **Methyl 3-hydroxy-5-isobutoxybenzoate** is not readily available in public repositories, a comprehensive and reliable set of predicted data can be generated through the careful analysis of structurally related compounds and the application of fundamental spectroscopic principles. This guide provides a robust framework for researchers to anticipate the spectral characteristics of this molecule, aiding in its identification and characterization in a research and development setting. The provided protocols offer a clear path for the experimental verification of these predictions.

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